

Solubility profile of Sodium 2-formylbenzenesulfonate in different solvents.

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Compound of Interest

Compound Name: Sodium 2-formylbenzenesulfonate

Cat. No.: B086834

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Solubility Profile of Sodium 2-formylbenzenesulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **Sodium 2-formylbenzenesulfonate**. Due to the limited availability of extensive quantitative data in the public domain, this document focuses on presenting the available data, outlining detailed experimental protocols for solubility determination, and providing a theoretical framework for understanding its solubility in various solvent classes.

Quantitative and Qualitative Solubility Data

The solubility of a compound is a critical physicochemical property, influencing its application in synthesis, formulation, and biological systems. **Sodium 2-formylbenzenesulfonate**, an organic salt, exhibits a distinct solubility profile primarily dictated by its ionic nature and the presence of polar functional groups.

Table 1: Solubility of **Sodium 2-formylbenzenesulfonate** in Various Solvents

| Solvent | Solvent Type | Temperature (°C) | Quantitative Solubility | Qualitative Description | Citation |
|---------------------------|---------------|------------------|-------------------------|----------------------------|-----------|
| Water | Polar Protic | 25 | 1000 g/L | Soluble, Freely Soluble | [1] |
| Water | Polar Protic | Not Specified | 1 g / 10 mL | Soluble | [1][2][3] |
| Ethanol (boiling) | Polar Protic | ~78 | Data not available | Freely Soluble | [1] |
| Ethanol (cold) | Polar Protic | Not Specified | Data not available | Not Soluble | [1] |
| Alcohols | Polar Protic | Not Specified | Data not available | Slightly Soluble | |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic | Not Specified | Data not available | Slightly Soluble | |

Note: The available literature lacks extensive quantitative solubility data for **Sodium 2-formylbenzenesulfonate** in a wide range of organic solvents.

The high solubility in water is attributed to the presence of the sodium sulfonate group, which imparts a high degree of ionic character to the molecule, facilitating strong ion-dipole interactions with polar water molecules.[4] The observation that it is soluble in boiling ethanol but not in cold ethanol suggests that the dissolution process in this solvent is endothermic and requires thermal energy to overcome the lattice energy of the salt.[1]

Experimental Protocol for Solubility Determination

To address the gap in quantitative data, researchers can determine the solubility of **Sodium 2-formylbenzenesulfonate** in various solvents of interest by employing established methods. The following is a detailed protocol based on the equilibrium concentration method.[5]

Objective: To determine the saturation solubility of **Sodium 2-formylbenzenesulfonate** in a given solvent at a specific temperature.

Materials:

- **Sodium 2-formylbenzenesulfonate** (high purity)
- Selected solvents (e.g., methanol, ethanol, acetone, tetrahydrofuran, etc.)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Syringe filters (0.45 μm)

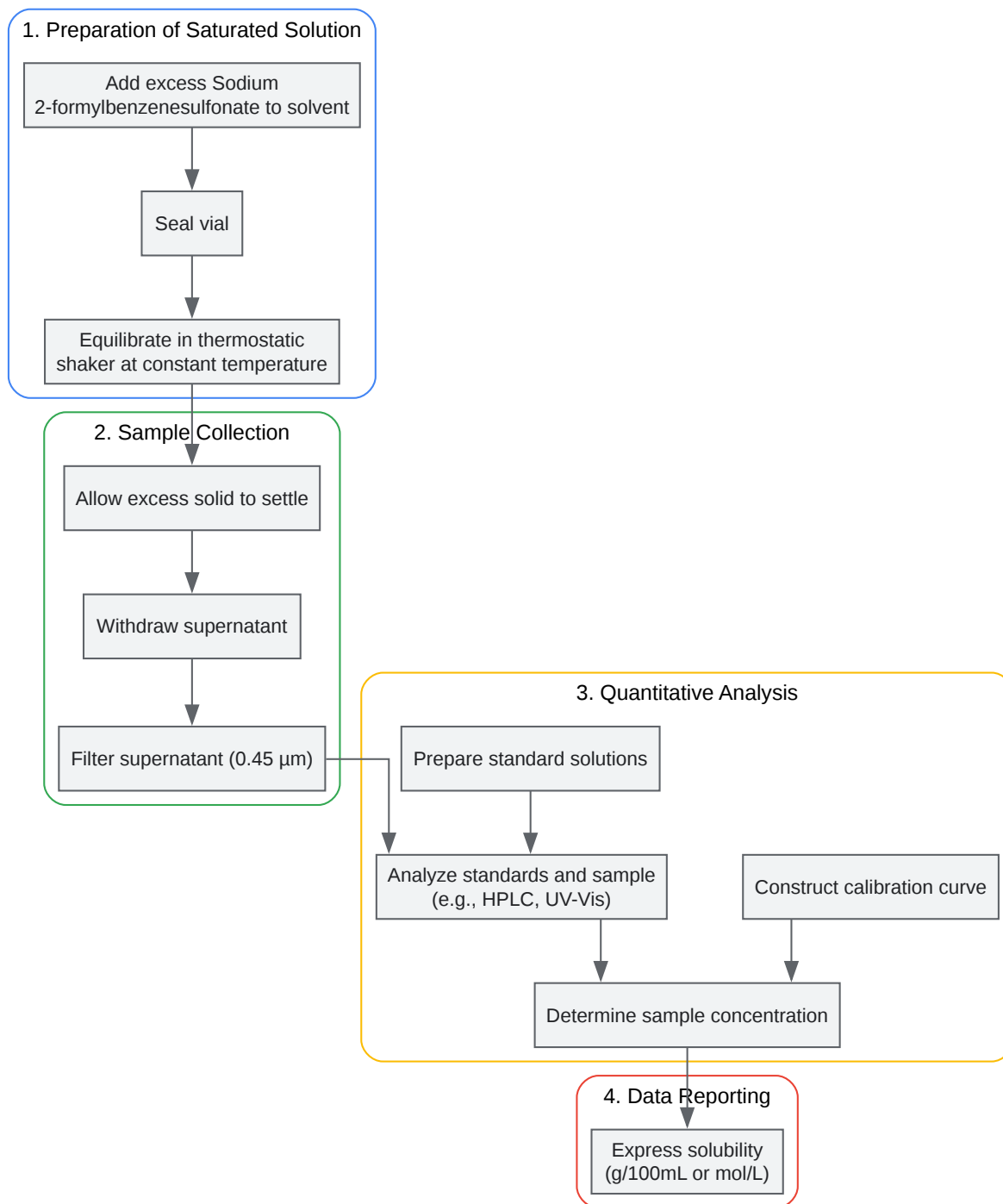
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Sodium 2-formylbenzenesulfonate** to a series of vials, each containing a known volume of the selected solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. Preliminary experiments may be needed to determine the time required to reach equilibrium.
- Sample Collection and Preparation:

- After the equilibration period, allow the vials to stand undisturbed at the set temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- To remove any suspended solid particles, centrifuge the withdrawn sample or filter it through a syringe filter (0.45 μm) into a clean vial. This step is critical to avoid overestimation of the solubility.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **Sodium 2-formylbenzenesulfonate** of known concentrations in the respective solvent.
 - Analyze the standard solutions and the filtered sample solution using a calibrated HPLC or UV-Vis spectrophotometry method.
 - Construct a calibration curve by plotting the analytical response (e.g., peak area from HPLC or absorbance from UV-Vis) against the concentration of the standard solutions.
 - Determine the concentration of **Sodium 2-formylbenzenesulfonate** in the sample solution by interpolating its analytical response on the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100mL) or moles per liter (mol/L).
 - Repeat the experiment at different temperatures to construct a solubility profile as a function of temperature.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Sodium 2-formylbenzenesulfonate**.



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Caption: Experimental workflow for determining the solubility of a solid compound.

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